

Fe(III)(TDCPP) chloride molecular weight and formula

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Compound of Interest

Compound Name: *Fe(III)(TDCPP) chloride*

Cat. No.: *B1682961*

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In-Depth Technical Guide: Fe(III)(TDCPP) Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for the iron(III) complex of meso-tetra(2,6-dichlorophenyl)porphyrin chloride, commonly abbreviated as **Fe(III)(TDCPP) chloride**. This information is crucial for accurate experimental design, stoichiometric calculations, and data analysis in various research applications, including catalysis and biomimetic studies.

Molecular Formula and Weight

The accurate determination of molecular formula and weight is fundamental for all quantitative experimental work. The TDCPP ligand in this complex refers to meso-tetra(2,6-dichlorophenyl)porphyrin. The central iron atom is in the +3 oxidation state, with a chloride ion serving as the axial ligand and counterion.

Below is a summary of the molecular formula and the calculated molecular weight, along with the constituent elements.

Property	Value
Chemical Formula	C ₄₄ H ₂₀ Cl ₉ FeN ₄
Molecular Weight	979.57 g/mol
Ligand	meso-tetra(2,6-dichlorophenyl)porphyrin (TDCPP)
Metal Center	Iron (Fe)
Oxidation State of Iron	+3
Axial Ligand/Counterion	Chloride (Cl ⁻)

Note: The molecular formula and weight have been consistently reported in chemical supplier databases.[\[1\]](#)[\[2\]](#)

Elemental Composition

A detailed breakdown of the elemental composition is provided below. The atomic weights used for this calculation are the standard atomic weights as published by the International Union of Pure and Applied Chemistry (IUPAC).[\[3\]](#)[\[4\]](#)[\[5\]](#)

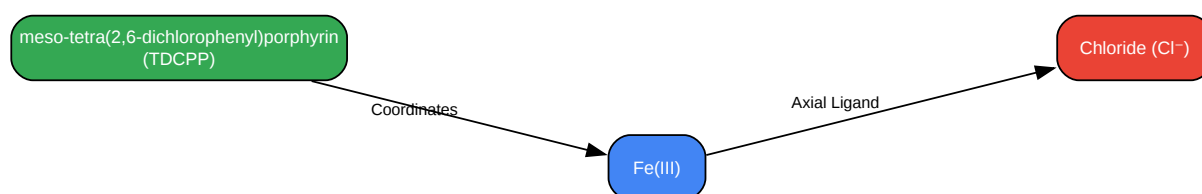
Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Mass (g/mol)
Carbon	C	12.011	44	528.484
Hydrogen	H	1.008	20	20.160
Chlorine	Cl	35.453	9	319.077
Iron	Fe	55.845	1	55.845
Nitrogen	N	14.007	4	56.028
Total	979.594			

Note: Minor discrepancies in molecular weight between different sources can arise from the use of different isotopic abundances or rounding of atomic weights.[\[6\]](#)[\[7\]](#) The value of 979.57

g/mol is a commonly cited value.[2]

Structural Representation

To visualize the relationship between the core components of **Fe(III)(TDCPP) chloride**, the following diagram illustrates the central iron atom coordinated by the TDCPP ligand and the chloride counter-ion.



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Caption: Core components of **Fe(III)(TDCPP) chloride**.

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